

An In-depth Technical Guide to 3-Bromo-5-methylbenzoic Acid

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Compound of Interest

Compound Name: 3-Bromo-5-methylbenzoic acid

Cat. No.: B058166

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This technical guide provides a comprehensive overview of **3-Bromo-5-methylbenzoic acid**, a valuable building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals. This document outlines its chemical identity, physical and chemical properties, a detailed synthesis protocol, and its molecular structure, tailored for researchers, scientists, and professionals in drug development.

IUPAC Name and Chemical Structure

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **3-bromo-5-methylbenzoic acid**^[1]. Its chemical structure is characterized by a benzene ring substituted with a bromine atom, a methyl group, and a carboxylic acid group at positions 3, 5, and 1, respectively.

The molecular formula for **3-Bromo-5-methylbenzoic acid** is C₈H₇BrO₂^{[2][3]}. Other key identifiers include its CAS Number, 58530-13-5, and its canonical SMILES representation, CC1=CC(=CC(=C1)Br)C(=O)O^{[1][3]}.

Physicochemical Properties

A summary of the key quantitative data for **3-Bromo-5-methylbenzoic acid** is presented in the table below, offering a comparative overview of its physical and chemical characteristics.

Property	Value	Source(s)
Molecular Weight	215.04 g/mol	[1][3]
Melting Point	178-179.5 °C	[2]
Density	1.599 ± 0.06 g/cm ³ (at 20 °C and 760 Torr)	[2]
Molecular Formula	C ₈ H ₇ BrO ₂	[2][3]
CAS Number	58530-13-5	[1][3]

Experimental Protocol: Synthesis of 3-Bromo-5-methylbenzoic Acid

The following protocol details a common method for the synthesis of **3-Bromo-5-methylbenzoic acid** from 1-bromo-3,5-dimethylbenzene[4][5].

Materials:

- 1-bromo-3,5-dimethylbenzene (15 g, 81 mmol)
- Pyridine (133 mL)
- Water (83 mL)
- Potassium permanganate (KMnO₄) (25.6 g, 162 mmol)
- Concentrated hydrochloric acid
- Ethyl acetate (EtOAc)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous sodium sulfate (Na₂SO₄)

- Dichloromethane (CH_2Cl_2)
- Methanol (MeOH)

Procedure:

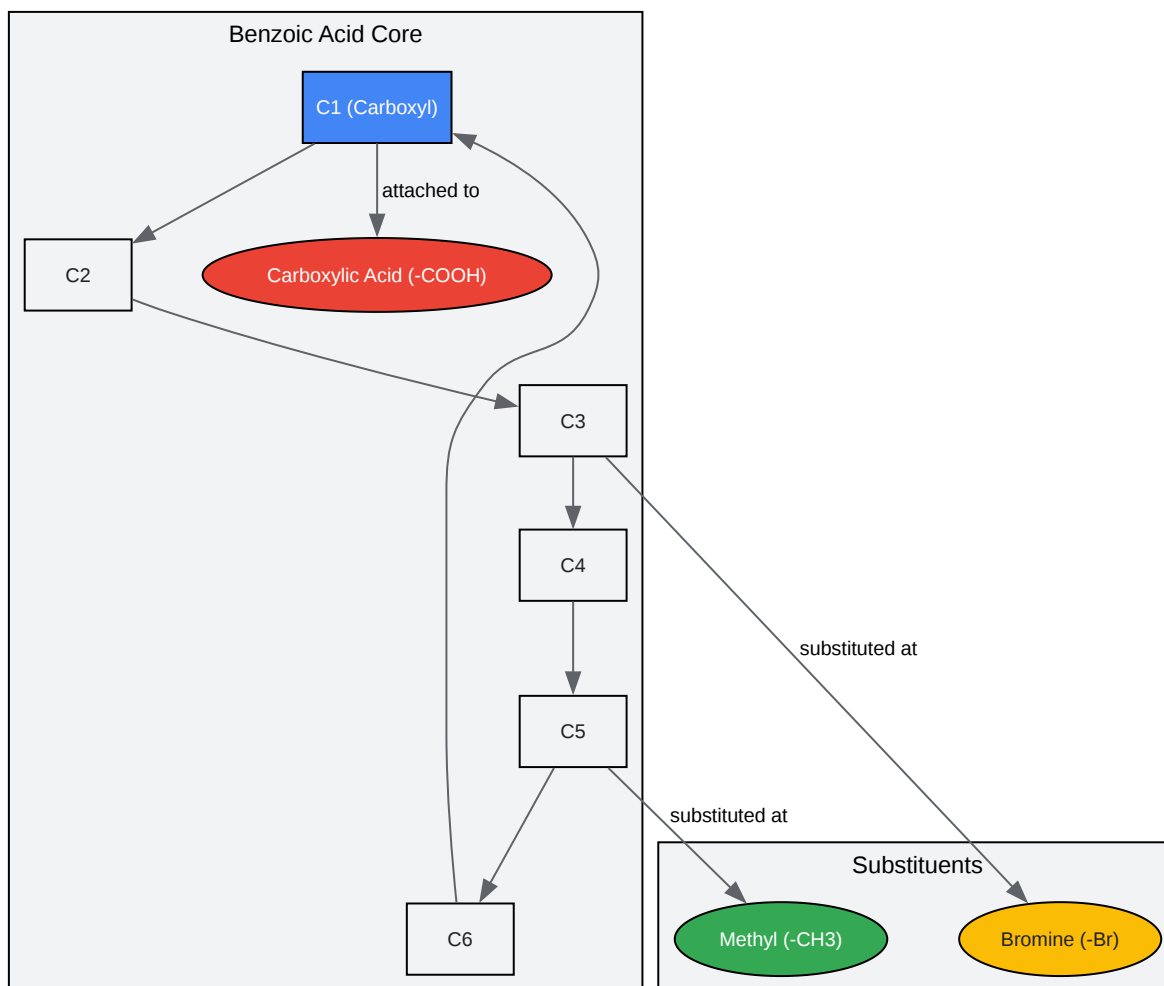
- A mixture of 1-bromo-3,5-dimethylbenzene (15 g, 81 mmol) in pyridine (133 mL) and water (83 mL) is heated to 80°C [4][5].
- Potassium permanganate (25.6 g, 162 mmol) is added in portions over a period of 45 minutes[4][5].
- The reaction mixture is heated at 80°C for an additional 1.5 hours after the addition is complete[4][5].
- The hot solution is filtered. The resulting filtrate is then acidified with concentrated hydrochloric acid[4].
- The aqueous solution is extracted with ethyl acetate. The combined organic extracts are washed with water and brine, then dried over anhydrous sodium sulfate[4].
- The solvent is removed by evaporation in vacuo.
- The crude residue is purified by column chromatography using a solvent system of dichloromethane and methanol (ranging from 80:1 to 40:1) to yield **3-bromo-5-methylbenzoic acid** as a white solid[4].

Yield: 5.2 g (29%)[4].

Molecular Structure and Connectivity

The structural arrangement of atoms and functional groups in **3-Bromo-5-methylbenzoic acid** is crucial for its reactivity and application in synthesis. The following diagram illustrates the connectivity of the molecule.

Molecular Structure of 3-Bromo-5-methylbenzoic acid

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Caption: Connectivity diagram of **3-Bromo-5-methylbenzoic acid**.

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